

Fungicidal Properties of Pantasept Disinfectant: A Technical Guide

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Compound of Interest

Compound Name: Pantasept

Cat. No.: B1178882

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Disclaimer: This technical guide summarizes available scientific information on the fungicidal properties of the active ingredients commonly found in disinfectants marketed under the name **Pantasept**, which include isopropyl alcohol, a quaternary ammonium compound, and glyoxal. As specific efficacy data for the branded product "**Pantasept**" is not publicly available in detailed scientific literature or technical data sheets, this document focuses on the established fungicidal activity of these components to provide a comprehensive overview for researchers, scientists, and drug development professionals.

Introduction

Pantasept is a commercial disinfectant recognized for its broad-spectrum antimicrobial activity, encompassing virucidal, bactericidal, and fungicidal properties. Its intended use is for the disinfection of surfaces and objects in various settings, including medical and laboratory environments. The fungicidal efficacy of **Pantasept** is attributed to a synergistic combination of its active ingredients: isopropyl alcohol, a quaternary ammonium compound (quat), and glyoxal. This guide provides an in-depth analysis of the fungicidal characteristics of these components, including their mechanisms of action, efficacy data from relevant studies, and standardized testing protocols.

Active Ingredients and Mechanism of Action

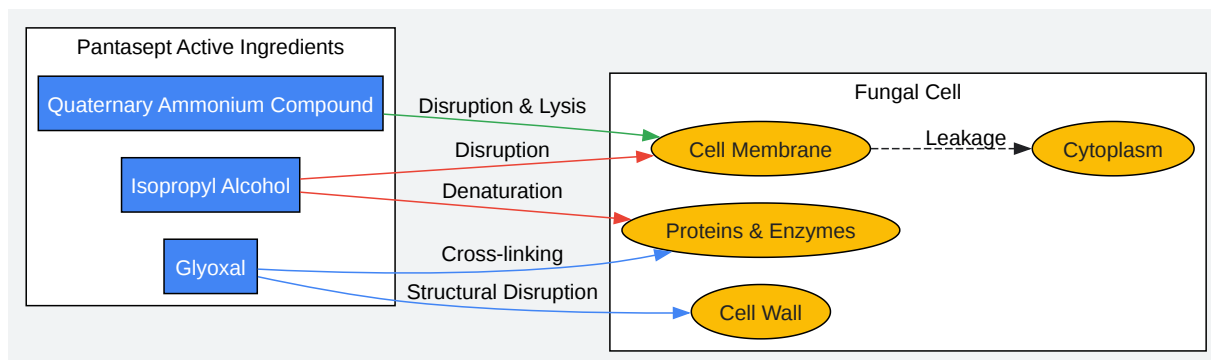
The fungicidal activity of **Pantasept** stems from the combined action of its principal components.

- **Isopropyl Alcohol:** Alcohols, such as isopropanol, are well-established disinfectants. Their primary mechanism of fungicidal action involves the denaturation of essential fungal proteins and enzymes, and the disruption of the fungal cell membrane, leading to loss of cellular integrity and rapid cell death. Isopropyl alcohol is effective against a range of fungi, particularly yeasts.
- **Quaternary Ammonium Compounds (Quats):** Quats are cationic surfactants that adsorb to the negatively charged fungal cell membrane. This interaction disrupts the membrane's structure and function, leading to the leakage of intracellular components and ultimately, cell lysis. Quats are effective against a broad spectrum of fungi, including yeasts and molds.
- **Glyoxal:** Glyoxal is an aldehyde-based biocide. Its antimicrobial activity is primarily due to its ability to interact with and cross-link primary and secondary amines in microbial proteins and peptidoglycan. This cross-linking inactivates enzymes and disrupts cell wall structures.

The combination of isopropyl alcohol and a quaternary ammonium compound has been shown to have a synergistic effect, resulting in a broader spectrum of activity and faster kill times than either agent alone^[1]. The alcohol enhances the penetration of the quat through the fungal cell wall and membrane, increasing its efficacy^[1].

Visualizing the Mechanism of Action

The following diagram illustrates the proposed combined mechanism of action of the active ingredients on a fungal cell.



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Caption: Combined fungicidal mechanism of active ingredients.

Quantitative Fungicidal Efficacy Data

While specific quantitative data for the "**Pantasept**" brand is limited in peer-reviewed literature, studies on formulations containing similar active ingredients provide valuable insights into their fungicidal efficacy. The following tables summarize representative data.

Table 1: Fungicidal Efficacy of Isopropyl Alcohol and Quaternary Ammonium Compounds against Candida Species

Active Ingredient(s)	Fungal Species	Concentration	Contact Time	Log Reduction	Reference
0.5% Pantasept solution	Candida albicans	0.5%	1 minute	Effective (Specific log reduction not stated)	[Mentioned in a study on tonometer disinfection]
Quaternary Ammonium Compounds	Candida species	0.5%	< 1 minute	Rapid disinfection (Specific log reduction not stated)	[2]
Isopropyl Alcohol	Candida albicans	70% (v/v)	30-60 seconds	> 4 log	[3]
Quaternary Ammonium Compound with Isopropyl Alcohol	Various fungi	0.5% Quat, 55% IPA	< 2 minutes	Fungicidal (Specific log reduction not stated)	[1]

Table 2: Fungicidal Efficacy of Isopropyl Alcohol and Quaternary Ammonium Compounds against Aspergillus Species

Active Ingredient(s)	Fungal Species	Concentration	Contact Time	Log Reduction	Reference
Quaternary Ammonium Compounds	Aspergillus niger	1:128 dilution	10 minutes	Effective (No growth observed)	[4]
Quaternary Ammonium Compounds	Aspergillus brasiliensis	1:64 dilution	10 minutes	Effective	[4]
Isopropyl Alcohol	Aspergillus brasiliensis	70%	10 minutes	Ineffective (Log reduction < 4)	[3][5]
Quaternary Ammonium Compounds	Aspergillus ochraceus	0.5%	1 hour	Ineffective	[2]

Note: The efficacy of disinfectants can be influenced by factors such as the presence of organic soil, temperature, and the specific strain of the fungus. Aspergillus species are generally more resistant to disinfectants than Candida species[2][5]. The addition of alcohol to quaternary ammonium compounds can enhance their efficacy and reduce the required contact time[1].

Experimental Protocols for Fungicidal Testing

The evaluation of a disinfectant's fungicidal activity is performed according to standardized protocols. European standards such as EN 1650 and EN 13624 are commonly used to test the efficacy of chemical disinfectants.

EN 1650: Quantitative Suspension Test for Fungicidal Activity

This standard is used for disinfectants in food, industrial, domestic, and institutional areas.

- Test Organisms: Candida albicans and Aspergillus brasiliensis.

- **Test Conditions:** A suspension of fungal spores or yeast cells is added to a solution of the disinfectant at various concentrations. The test is conducted under simulated "clean" (0.3 g/L bovine albumin) or "dirty" (3.0 g/L bovine albumin) conditions.
- **Contact Time:** Typically 15 minutes, but can be varied.
- **Temperature:** Usually 20°C.
- **Efficacy Requirement:** A log reduction of ≥ 4 in viable fungal counts.

EN 13624: Quantitative Suspension Test for Fungicidal or Yeasticidal Activity in the Medical Area

This standard is specifically for disinfectants used in the medical field.

- **Test Organisms:** *Candida albicans* and *Aspergillus brasiliensis*.
- **Test Conditions:** Similar to EN 1650, with specific conditions for different applications (e.g., hand hygiene, surface disinfection). "Clean" and "dirty" conditions are also simulated.
- **Contact Time:** Varies depending on the intended application (e.g., 30-60 seconds for hand rubs).
- **Temperature:** Typically 20°C.
- **Efficacy Requirement:** A log reduction of ≥ 4 for yeasticidal activity and ≥ 4 for fungicidal activity.

Experimental Workflow for Fungicidal Efficacy Testing

The following diagram outlines the general workflow for a quantitative suspension test according to European standards.



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Caption: Workflow for fungicidal suspension testing.

Conclusion

Based on the fungicidal properties of its active ingredients—*isopropyl alcohol*, a quaternary ammonium compound, and *glyoxal*—**Pantasept** is expected to be an effective disinfectant against a range of fungi, including clinically relevant yeasts and molds. The combination of alcohol and a quat likely provides a synergistic effect, leading to rapid and broad-spectrum fungicidal activity. However, the lack of publicly available, detailed efficacy data specific to the **Pantasept** brand necessitates that researchers and professionals rely on the established performance of its components. For critical applications, it is recommended to consult the manufacturer for specific technical data or to perform independent validation studies to confirm its efficacy against specific fungal contaminants under in-use conditions.

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